

# Personal protective equipment for handling N-Butyl-N-(2-phenylethyl)aniline

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## Compound of Interest

Compound Name: *N-Butyl-N-(2-phenylethyl)aniline*

Cat. No.: B2551271

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## Essential Safety and Handling Guide for N-Butyl-N-(2-phenylethyl)aniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **N-Butyl-N-(2-phenylethyl)aniline** (CAS: 115419-50-6). Given the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following information is synthesized from data on structurally similar aniline derivatives to ensure the highest degree of safety.

## Hazard Assessment and Personal Protective Equipment (PPE)

While specific toxicity data for **N-Butyl-N-(2-phenylethyl)aniline** is not readily available, aniline and its derivatives are generally considered hazardous. Aniline itself is toxic if swallowed, in contact with skin, or if inhaled, can cause serious eye damage, is suspected of causing genetic defects and cancer, and causes damage to organs through prolonged or repeated exposure.<sup>[1]</sup><sup>[2]</sup> Therefore, a cautious approach is mandatory.

Recommended Personal Protective Equipment (PPE):

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Chemical splash goggles or a face shield are essential to protect against splashes.[3]
Skin Protection	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation before use.
Lab Coat	A flame-retardant lab coat should be worn to protect against skin contact and contamination of personal clothing.	
Respiratory Protection	Fume Hood	All handling of N-Butyl-N-(2-phenylethyl)aniline should be conducted in a certified chemical fume hood.
Respirator	In situations where a fume hood is not available or if aerosols are generated, a NIOSH-approved respirator with an organic vapor cartridge is required.[3]	

## Physical and Chemical Properties (Data from Structurally Similar Compounds)

The following table summarizes the known physical and chemical properties of compounds structurally related to **N-Butyl-N-(2-phenylethyl)aniline**. This data should be used as a precautionary reference.

Property	N-Butylaniline	N-(2-Hydroxyethyl)aniline
CAS Number	1126-78-9	122-98-5
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N	C <sub>8</sub> H <sub>11</sub> NO
Molecular Weight	149.23 g/mol	137.18 g/mol
Appearance	Yellow-orange liquid[4]	-
Boiling Point	241 °C (465.8 °F) at 760 mmHg[4]	-
Melting Point	-12 °C (10.4 °F)[4]	-
Flash Point	107 °C (224.6 °F)[4]	-
Specific Gravity	0.930[4]	-

## Toxicity Data (Data from Structurally Similar Compounds)

The toxicity profile of **N-Butyl-N-(2-phenylethyl)aniline** is not well-established. The following data for related compounds highlights the potential for significant health hazards.

Hazard	N-Butylaniline	N-(2-Hydroxyethyl)aniline	Aniline
GHS Classification	Harmful if swallowed; Causes skin irritation. [4]	Toxic if swallowed; Fatal in contact with skin; Causes serious eye damage; May cause an allergic skin reaction; Suspected of causing cancer; Causes damage to organs.	Toxic if swallowed, in contact with skin or if inhaled; Causes serious eye damage; Suspected of causing genetic defects; Suspected of causing cancer; Causes damage to organs through prolonged or repeated exposure.[1] [2]
LD50 Oral (Rat)	1620 mg/kg[4]	-	250 mg/kg[1]
LD50 Dermal (Rabbit)	-	-	820 mg/kg[1]
LC50 Inhalation (Mouse)	-	-	4 h - 248 ppm[1]

## Operational Plan: Step-by-Step Handling Procedures

A meticulous and cautious approach is crucial when working with **N-Butyl-N-(2-phenylethyl)aniline**.

### 4.1. Preparation:

- **Risk Assessment:** Before beginning any work, conduct a thorough risk assessment specific to the planned experiment.
- **Fume Hood Verification:** Ensure the chemical fume hood is functioning correctly and has a current certification.

- PPE Donning: Put on all required PPE as detailed in the table above.
- Spill Kit: Confirm that a spill kit containing appropriate absorbent materials is readily accessible.

#### 4.2. Handling:

- Weighing and Transfer: Conduct all weighing and transfers of the chemical inside the fume hood.
- Avoid Inhalation and Contact: Handle the compound with care to avoid generating dust or aerosols. Prevent all contact with skin and eyes.<sup>[5]</sup>
- Secondary Containment: Use secondary containment (e.g., a tray) for all containers holding the chemical to mitigate spills.
- Labeling: Clearly label all containers with the chemical name and appropriate hazard warnings.

#### 4.3. Post-Handling:

- Decontamination: Thoroughly decontaminate all surfaces and equipment that may have come into contact with the chemical using an appropriate solvent.
- PPE Removal: Remove PPE in the correct order to avoid cross-contamination, and dispose of disposable items in the designated hazardous waste stream.
- Hand Washing: Wash hands thoroughly with soap and water after removing gloves.

## Disposal Plan

All waste containing **N-Butyl-N-(2-phenylethyl)aniline** must be treated as hazardous waste.

- Waste Collection: Collect all liquid and solid waste in clearly labeled, sealed, and appropriate hazardous waste containers.
- Contaminated Materials: Dispose of all contaminated items, including gloves, absorbent materials, and disposable labware, as hazardous waste.

- Disposal Route: Follow all institutional, local, and national regulations for the disposal of hazardous chemical waste.[3][4] Do not dispose of this chemical down the drain.

## Visual Workflow for Safe Handling

The following diagram outlines the key steps for the safe handling of **N-Butyl-N-(2-phenylethyl)aniline** from preparation to disposal.



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Caption: Workflow for the safe handling of **N-Butyl-N-(2-phenylethyl)aniline**.

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- To cite this document: BenchChem. [Personal protective equipment for handling N-Butyl-N-(2-phenylethyl)aniline]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2551271#personal-protective-equipment-for-handling-n-butyl-n-2-phenylethyl-aniline\]](https://www.benchchem.com/product/b2551271#personal-protective-equipment-for-handling-n-butyl-n-2-phenylethyl-aniline)

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